

In-depth Technical Guide: Antioxidant 1076 (MY-1076)

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of Antioxidant 1076, also known by its chemical name octadecyl 3-(3,5-di-tert-butyl-4-hydroxyphenyl) propanoate and trade names such as Irganox 1076. While primarily utilized as a highly effective, non-discoloring, sterically hindered phenolic antioxidant for stabilizing organic substrates like plastics, synthetic fibers, and elastomers against thermo-oxidative degradation, this compound has also been noted for its biological activities.[1][2][3] This guide will detail its supplier and purchasing information, summarize available quantitative data, and describe its known biological effects and mechanism of action.

Supplier and Purchasing Information

Antioxidant 1076 is available from various chemical suppliers. Researchers can procure this compound for research and development purposes through the following channels:



Supplier	Contact Information	Notes	
Benchchem	Not specified in search results	Offers qualified products for research applications.[1]	
Jixin	Not specified in search results	Supplier committed to providing high-quality products for the pharmaceutical industry.[3]	
LGC Standards	Online purchasing available	Provides reference standards for pharmaceutical testing.[4]	
ChemicalBook	Online purchasing available	Offers the compound for various applications.[5]	

Quantitative Data

The available quantitative data for Antioxidant 1076 primarily pertains to its toxicological assessment. No specific IC50 or EC50 values related to drug development targets were found in the public domain.

Parameter	Species	Value	Study Type	Reference
No-Observed- Adverse-Effect Level (NOAEL)	Rat (female)	64 mg/kg-bw/d	Chronic	[6]
NOAEL	Rat	30 mg/kg bw/day	28-day oral	[7]
NOAEL	Dog	32-37 mg/kg bw/day	90-day	[7]
NOAEL (Developmental Toxicity)	Rat	32-39 mg/kg bw/day	Two-generation	[7]
LD50 (Oral)	Rat	> 5000 mg/kg body weight	Acute	[8]



Experimental Protocols

Detailed experimental protocols for the use of Antioxidant 1076 in a drug development context are not readily available. However, toxicological studies have been conducted, and the methodologies can be inferred from safety assessment reports.

Example: Oral Toxicity Study in Rats (based on OECD Guideline 407)

- Animal Model: Male and female Sprague-Dawley rats.
- Dosage Administration: The test substance, octadecyl 3-(3,5-di-tert-butyl-4-hydroxyphenyl)propanoate, is administered daily by gavage in a suitable vehicle (e.g., corn oil) for 28 consecutive days.
- Dose Groups: A control group receiving the vehicle only, and at least three dose groups with increasing concentrations of the test substance.
- Observations: Daily clinical observations for signs of toxicity. Body weight and food consumption are recorded weekly.
- Clinical Pathology: At the end of the study, blood samples are collected for hematology and clinical chemistry analysis.
- Necropsy and Histopathology: All animals are subjected to a full necropsy. Organs are weighed, and tissues are preserved for histopathological examination.
- Endpoint Analysis: The No-Observed-Adverse-Effect Level (NOAEL) is determined as the highest dose at which no statistically significant treatment-related adverse effects are observed.

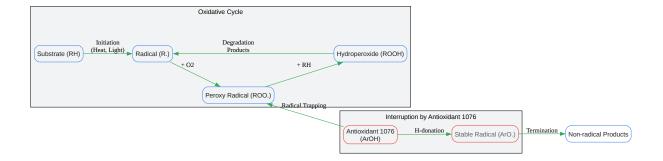
Mechanism of Action and Signaling Pathways

The primary mechanism of action of Antioxidant 1076 is through its function as a radical scavenger. The hindered phenolic group is key to this activity.

Antioxidant Mechanism



The diagram below illustrates the generally accepted mechanism by which hindered phenolic antioxidants like Antioxidant 1076 interrupt the oxidative degradation cycle.



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Caption: Antioxidant 1076 donates a hydrogen atom to peroxy radicals, forming a stable antioxidant radical and terminating the oxidative chain reaction.

Biological Activities and Potential Applications

While its primary use is industrial, some biological activities of octadecyl 3-(3,5-di-tert-butyl-4-hydroxyphenyl)propanoate have been reported. It has shown antioxidant, antibacterial, and antifungal properties.[9] Specifically, it has demonstrated activity against C. albicans and filamentous fungi such as Fusarium and Aspergillus species.[9] Mild cytotoxicity against B16 murine melanoma and HaCaT human keratinocyte cell lines has also been observed.[9]



In the pharmaceutical industry, its antioxidant properties could be leveraged to protect drugs and biological materials from oxidation, potentially extending the shelf life of formulations.[3] For instance, it could be used in the storage and transportation of vaccines to maintain stability and efficacy.[3]

Safety and Toxicology

Safety assessments have been conducted for its use in food contact applications.[6] Oral administration in rats has been shown to induce liver enlargement and the induction of hepatic microsomal enzymes, including cytochrome P-450.[9] It is considered a weak phenobarbital-type inducer of liver enzymes in rats.[8] The compound has very low water solubility and is not readily biodegradable.[7]

Conclusion

Antioxidant 1076 (MY-1076) is a well-characterized hindered phenolic antioxidant with a primary role in the stabilization of polymers. While it exhibits some biological activities, including antifungal and antibacterial properties, its application in drug development is not well-established in scientific literature. The available data is primarily focused on its industrial use and toxicological profile for safety assessments. Further research would be necessary to explore its potential in pharmaceutical applications beyond its role as an excipient for stabilization.

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